

Safeguarding Your Laboratory: A Comprehensive Guide to Handling Citalopram Hydrobromide

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Compound of Interest		
Compound Name:	Citalopram Hydrobromide	
Cat. No.:	B195639	Get Quote

For researchers and scientists in the field of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety protocols and logistical information for the handling and disposal of **Citalopram Hydrobromide**, a selective serotonin reuptake inhibitor. Adherence to these procedural steps is critical to minimize exposure risk and ensure operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Citalopram Hydrobromide is classified as harmful if swallowed and is suspected of damaging fertility or the unborn child.[1][2][3] It is also toxic to aquatic life with long-lasting effects.[1][3][4] Therefore, stringent adherence to PPE protocols is mandatory. The recommended personal protective equipment is designed to prevent accidental contact, inhalation, and ingestion.

Summary of Required Personal Protective Equipment:



Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side- shields, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[5][6]	Prevents eye contact with dust or aerosols.
Hand Protection	Impermeable, chemical-resistant protective gloves.[1]	Protects skin from direct contact. The exact breakthrough time should be confirmed with the glove manufacturer.[1]
Body Protection	Impervious clothing, such as a lab coat or a disposable gown made of low-permeability fabric.[4][5][7]	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.[6]	Required when engineering controls are insufficient, if dust or aerosols are generated, or if irritation is experienced.[6]

Operational Plan: Step-by-Step Handling Protocol

Following a systematic procedure for handling **Citalopram Hydrobromide** is crucial for laboratory safety. This protocol outlines the steps to be taken before, during, and after handling the compound.

Pre-Handling Preparations

- Engineering Controls: Always handle **Citalopram Hydrobromide** in an area with adequate ventilation.[5] The use of a local exhaust ventilation system, such as a chemical fume hood, is strongly recommended to prevent the dispersion of dust.[8] Ensure safety showers and eye wash stations are accessible.[5]
- PPE Check: Before entering the handling area, don all required PPE as specified in the table above.



 Designated Area: Designate a specific area for handling the compound to contain any potential contamination.

Handling Procedure

- Avoid Dust Formation: Handle the substance carefully to avoid the formation of dust and aerosols.[5][6]
- Prevent Contact: Avoid all direct contact with the skin, eyes, and clothing, and prevent inhalation or ingestion.[5][6]
- Hygiene: Do not eat, drink, or smoke in the designated handling area.[5][6] Wash hands and any exposed skin thoroughly after handling.[5][6][8]

Post-Handling and Decontamination

- Surface Cleaning: Decontaminate all work surfaces and equipment after use. Scrubbing with alcohol has been suggested for decontamination.
- PPE Removal: Remove PPE carefully to avoid cross-contamination. Dispose of single-use items, such as gloves and gowns, in designated hazardous waste containers.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][9] For
 quality maintenance, refrigeration may be required.[6] The substance should be stored
 locked up.[2][3][4]

Emergency and Disposal Plans Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate: Evacuate non-essential personnel from the affected area.[5]
- Ventilate: Ensure the area is well-ventilated.
- Wear Full PPE: Before addressing the spill, don the full personal protective equipment, including respiratory protection.[5]



- Containment: Prevent the spill from spreading or entering drains or water courses.[4][5]
- Clean-up: For solid spills, carefully sweep or shovel the material into a suitable, labeled container for disposal, avoiding dust creation.[6][9] For solutions, absorb the spill with a finely-powdered, liquid-binding material like diatomite.[5]
- Decontaminate: Clean the spill area thoroughly once the material has been removed.

Disposal Plan

Proper disposal is critical to prevent environmental harm and comply with regulations.

- Waste Classification: Citalopram Hydrobromide and any contaminated materials (e.g., gloves, absorbent pads, containers) must be treated as hazardous waste.
- Regulatory Compliance: All disposal activities must be conducted in accordance with prevailing country, federal, state, and local regulations.[5]
- Licensed Disposal: Entrust the disposal of the substance and its contaminated packaging to a licensed waste disposal company.[8]
- Prohibited Disposal: Do not dispose of the substance in household garbage or allow it to reach sewage systems, drains, or water courses.[4]

Quantitative Toxicological Data

The following table summarizes key toxicological data for **Citalopram Hydrobromide**. It is important to note that these are not occupational exposure limit values.

Data Point	Value	Species
Acute Toxicity, Oral (LD50)	800 mg/kg	Rat[3]
Acute Toxicity, Oral (ATE)	500 mg/kg	Not Specified[2]
Oral (TDLO)	10 ml/kg	Rat[1]
Subcutaneous (TDLO)	1.1 mg/kg	Mouse[1]
Intraperitoneal (TDLO)	16 mg/kg	Mouse[1]



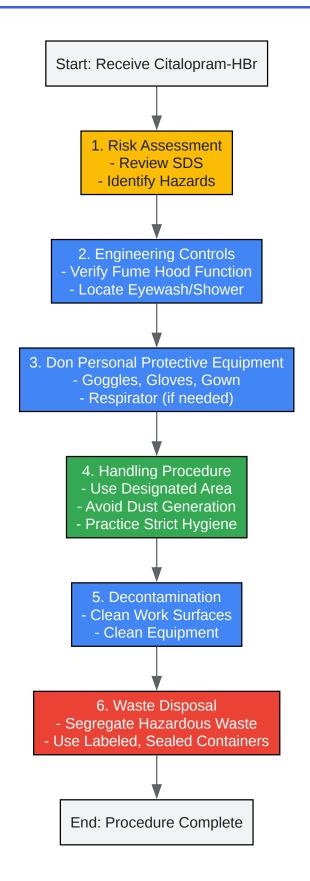
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LD50: Lethal Dose, 50%; ATE: Acute Toxicity Estimate; TDLO: Lowest Published Toxic Dose

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Citalopram Hydrobromide**, from initial preparation to final disposal.





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Caption: Workflow for Safe Handling of Citalopram Hydrobromide.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. fr.cpachem.com [fr.cpachem.com]
- 3. pharmacopoeia.com [pharmacopoeia.com]
- 4. agscientific.com [agscientific.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. fishersci.com [fishersci.com]
- 7. osha.gov [osha.gov]
- 8. tcichemicals.com [tcichemicals.com]
- 9. media.allergan.com [media.allergan.com]
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